

A Comprehensive Technical Guide to 2-Amino-4,5-difluorobenzoic Acid

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Compound of Interest

Compound Name: 2-Amino-4,5-difluorobenzoic acid

Cat. No.: B1220705

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-4,5-difluorobenzoic acid, also known as 4,5-difluoroanthranilic acid, is a fluorinated aromatic carboxylic acid. Its chemical structure, featuring an amino group and two fluorine atoms on the benzene ring, makes it a valuable and versatile building block in organic synthesis. The presence of fluorine atoms can significantly alter the physicochemical properties of molecules, often leading to enhanced metabolic stability, increased bioavailability, and improved binding affinity in drug candidates.^{[1][2]} This technical guide provides a detailed overview of the molecular characteristics, synthesis, applications, and safety protocols for **2-Amino-4,5-difluorobenzoic acid**, tailored for professionals in research and drug development.

Physicochemical Properties and Data

2-Amino-4,5-difluorobenzoic acid is typically a beige solid at room temperature.^[3] Its core properties are summarized in the table below, providing essential data for experimental design and chemical synthesis.

Property	Value	Reference(s)
Molecular Weight	173.12 g/mol	[4][5]
Molecular Formula	C ₇ H ₅ F ₂ NO ₂	[4][5]
CAS Number	83506-93-8	[4][6]
IUPAC Name	2-amino-4,5-difluorobenzoic acid	[4]
Synonyms	4,5-Difluoroanthranilic acid	[4][6]
Appearance	Beige solid	[3]
Melting Point	181-185 °C	[1]
Purity (Typical)	≥98.0% (HPLC)	[7]
SMILES	<chem>C1=C(C(=CC(=C1F)F)N)C(=O)O</chem>	[4]
InChIKey	DGOZIZVTANAGCA-UHFFFAOYSA-N	[4]

Experimental Protocols

The synthesis of **2-Amino-4,5-difluorobenzoic acid** is crucial for its application in further chemical manufacturing. A common and effective method involves the reduction of the corresponding nitro compound, 4,5-difluoro-2-nitrobenzoic acid.

Synthesis of 2-Amino-4,5-difluorobenzoic Acid via Reduction

This protocol details the synthesis of **2-Amino-4,5-difluorobenzoic acid** from 4,5-difluoro-2-nitrobenzoic acid.[3]

Materials:

- 4,5-difluoro-2-nitrobenzoic acid

- Methanol (MeOH)
- 20% Palladium on carbon (Pd/C) or Palladium hydroxide on carbon [50% (w/w) wet]
- Hydrogen (H₂) gas
- Diatomaceous earth (e.g., Celite®)
- Rotary evaporator
- Standard glassware for reactions under hydrogen atmosphere

Procedure:

- **Reaction Setup:** In a suitable reaction flask, suspend 4,5-difluoro-2-nitrobenzoic acid (e.g., 2.2 mmol) in methanol (10 mL).
- **Catalyst Addition:** Carefully add the palladium-based catalyst (e.g., 40 mg of 20% Pd(OH)₂/C, 50% wet) to the suspension.
- **Hydrogenation:** Seal the reaction vessel and purge with hydrogen gas. Stir the mixture vigorously at room temperature under a hydrogen atmosphere (e.g., using a balloon or a hydrogenation apparatus).
- **Reaction Monitoring:** Monitor the reaction progress by a suitable technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC), until the starting material is fully consumed (typically 2-4 hours).
- **Work-up:** Upon completion, carefully vent the hydrogen gas and purge the system with an inert gas (e.g., nitrogen or argon).
- **Catalyst Removal:** Filter the reaction mixture through a pad of diatomaceous earth to remove the catalyst. Wash the pad with a small amount of methanol to ensure complete recovery of the product.
- **Isolation:** Combine the filtrate and washings, and concentrate the solution under reduced pressure using a rotary evaporator.

- **Drying:** Dry the resulting solid product under vacuum to yield **2-amino-4,5-difluorobenzoic acid**. The reaction typically proceeds with a high yield.[3]

Characterization: The identity and purity of the synthesized compound should be confirmed using standard analytical techniques:

- **^1H NMR and ^{13}C NMR:** To confirm the chemical structure.
- **Mass Spectrometry (MS):** To verify the molecular weight.
- **Infrared (IR) Spectroscopy:** To identify functional groups.
- **Melting Point Analysis:** To assess purity.
- **HPLC:** To determine the purity profile.

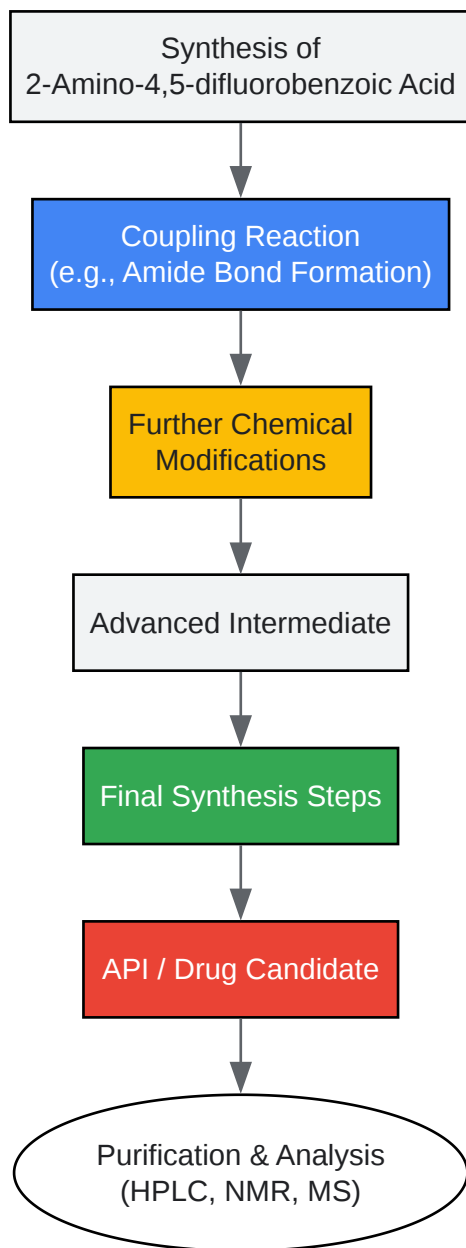
Applications in Drug Development and Research

2-Amino-4,5-difluorobenzoic acid is a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs) and agrochemicals.[1]

- **Oncology:** It is a crucial intermediate in the synthesis of Icotinib, an epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor used for treating non-small-cell lung cancer.[3]
- **Central Nervous System (CNS) Agents:** The compound is utilized in the development of fluorinated pharmaceuticals targeting the CNS, including selective serotonin reuptake inhibitors (SSRIs).[1]
- **Medicinal Chemistry:** The difluorinated benzene ring is a desirable motif in drug design. The fluorine atoms can modulate the acidity of the carboxylic acid and the basicity of the amino group, influence conformation, and block metabolic oxidation, thereby improving the pharmacokinetic profile of a drug candidate.[1][2]

Below is a diagram illustrating the general workflow for utilizing **2-Amino-4,5-difluorobenzoic acid** in a drug discovery context.

Workflow: From Intermediate to Drug Candidate



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Caption: General workflow for drug candidate synthesis.

Safety and Handling

2-Amino-4,5-difluorobenzoic acid is classified as an irritant. Proper safety precautions are mandatory when handling this compound.

Hazard Identification:

- Skin Irritation: Causes skin irritation.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Eye Irritation: Causes serious eye irritation.[\[6\]](#)[\[8\]](#)[\[9\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[6\]](#)[\[8\]](#)[\[9\]](#)

Recommended Safety Measures:

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)[\[9\]](#)
- Personal Protective Equipment (PPE):
 - Wear protective gloves (e.g., nitrile), a lab coat, and chemical safety goggles or a face shield.[\[8\]](#)[\[9\]](#)
 - If dust formation is likely, use a NIOSH-approved respirator.
- Handling: Avoid contact with skin, eyes, and clothing.[\[6\]](#) Avoid breathing dust.[\[9\]](#) Wash hands thoroughly after handling.[\[8\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)[\[8\]](#)
Recommended storage temperature is 2-8 °C.[\[6\]](#)
- First Aid:
 - Skin Contact: Wash off immediately with plenty of soap and water. If irritation persists, seek medical attention.[\[8\]](#)[\[9\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, get medical advice.[\[8\]](#)[\[9\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[6][8]
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[8]

Always consult the latest Safety Data Sheet (SDS) from the supplier before use for comprehensive safety information.[6][8][9]

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